

Application Notes and Protocols for Intrathecal SB-366791 Injection

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Compound of Interest

Compound Name: SB-366791
CAS No.: 472981-92-3
Cat. No.: B1680832

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Introduction

SB-366791 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor, a non-selective cation channel primarily expressed in sensory neurons.^{[1][2]} The TRPV1 receptor plays a crucial role in the detection and modulation of noxious stimuli, including heat, capsaicin, and acidic conditions.^{[1][2]} As a competitive antagonist, **SB-366791** binds to the vanilloid binding site on the TRPV1 receptor, thereby inhibiting its activation.^[2] This inhibitory action makes **SB-366791** a valuable tool for investigating the physiological and pathological roles of TRPV1, particularly in pain and inflammation research.^{[1][3]} Intrathecal administration allows for the direct delivery of **SB-366791** to the spinal cord, targeting the central terminals of primary afferent neurons and enabling the study of its effects on spinal nociceptive processing.

Data Presentation

In Vitro Activity of SB-366791

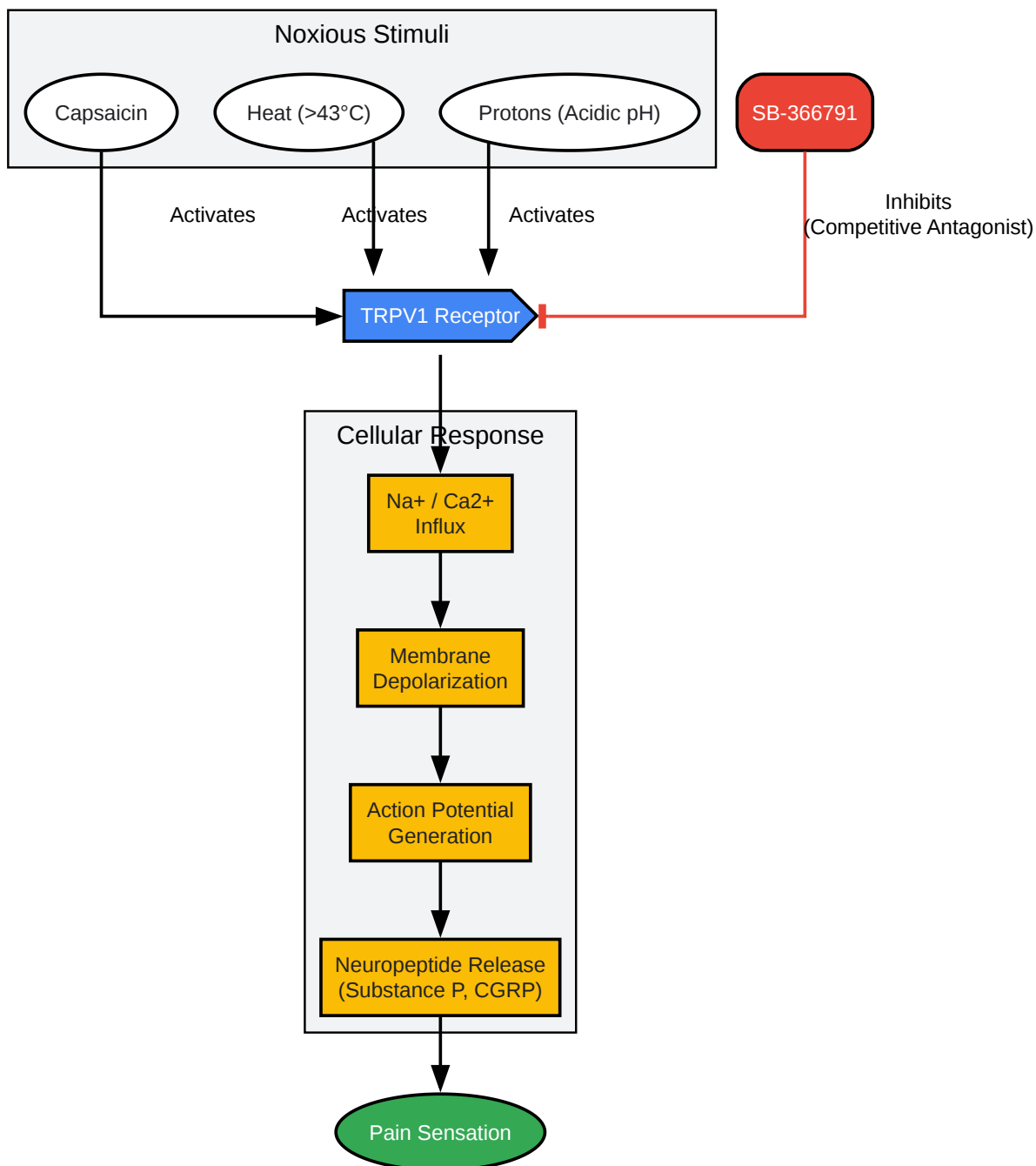
Parameter	Species	Assay	Value	Reference
IC50	Human	Capsaicin-induced Ca2+ influx	5.7 nM	[1]
pKb	Human	FLIPR-based Ca2+-assay (vs. capsaicin)	7.74 ± 0.08	[2]
pA2	Human	Schild analysis	7.71	[2]
IC50	Rat	Capsaicin-evoked Ca2+ influx (trigeminal ganglion neurons)	0.7 µM (700 nM)	[4]
IC50	Rat	Capsaicin-induced Ca2+ influx (trigeminal ganglion cells)	651.9 nM	[3]

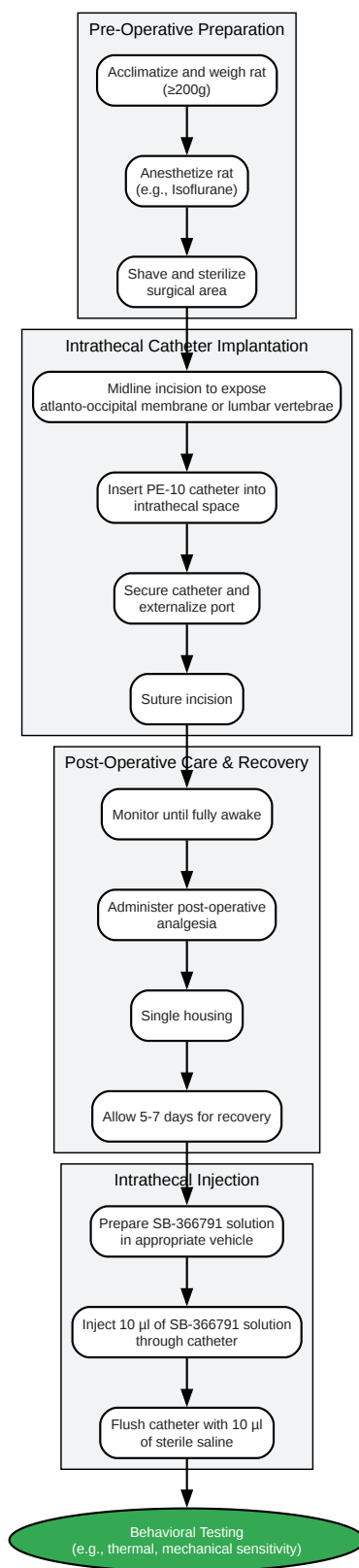
In Vivo Intrathecal Administration of SB-366791

Species	Dose	Injection Volume	Observed Effect	Reference
Rat	Not specified	10 µl	Suppressed tolerance to the analgesic effects of chronic morphine	[4]
Mouse	0.01, 0.03, 0.1 nmol	Not specified	Dose-dependently reduced morphine-induced scratching behavior	[5][6]
Mouse	0.1 nmol	Not specified	Did not produce thermal antinociceptive effects on its own	[5]
Mouse	0.1 nmol (with 0.3 nmol morphine)	Not specified	Did not significantly alter morphine-induced antinociception	[5]

Experimental Protocols

Signaling Pathway of TRPV1 and Inhibition by SB-366791





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